

Personal protective equipment for handling 4-(2-Hydroxyethyl)indolin-2-one

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Compound of Interest

Compound Name: 4-(2-Hydroxyethyl)indolin-2-one

Cat. No.: B019303

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Essential Safety and Handling Guide for 4-(2-Hydroxyethyl)indolin-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-(2-Hydroxyethyl)indolin-2-one**. Adherence to these guidelines is critical for minimizing risk and ensuring a safe laboratory environment. This compound is a known skin and respiratory sensitizer, and causes skin and eye irritation.

Immediate Safety and Hazard Information

4-(2-Hydroxyethyl)indolin-2-one is classified as a hazardous substance. The primary hazards are summarized in the table below.

Hazard Classification	GHS Hazard Statement	Signal Word
Skin Sensitizer	H317: May cause an allergic skin reaction. [1]	Danger [1]
Respiratory Sensitizer	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled. [1]	Danger [1]
Acute Toxicity (Oral)	H302: Harmful if swallowed. [2]	Warning [2]
Skin Irritation	H315: Causes skin irritation. [2]	Warning [2]
Eye Irritation	H319: Causes serious eye irritation. [2]	Warning [2]
Respiratory Irritation	H335: May cause respiratory irritation. [2]	Warning [2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure when handling **4-(2-Hydroxyethyl)indolin-2-one**. The following are the recommended PPE:

PPE Category	Specific Recommendations	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield.	To protect against eye irritation from splashes or aerosols.
Hand Protection	Chemical-resistant gloves (Nitrile or neoprene are generally suitable for minor splashes).[3] For extended contact, consider double-gloving.	To prevent skin contact and potential sensitization.[3]
Body Protection	A lab coat, potentially a Tyvek lab coat for added protection.	To protect against splashes and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area, preferably within a certified chemical fume hood.[3] If a fume hood is not feasible, an appropriate respirator must be used.	To minimize the risk of respiratory irritation and sensitization.[3]

Operational Plan: Step-by-Step Handling Guidance

Pre-Handling

- Risk Assessment: Before beginning any work, perform a risk assessment specific to the planned experiment, considering the quantities being used and the potential for exposure.
- Fume Hood: Ensure a certified chemical fume hood is available and functioning correctly.
- PPE Inspection: Inspect all PPE for integrity before use.
- Emergency Equipment: Confirm the location and functionality of the nearest emergency shower and eyewash station.

Handling

- Don PPE: Put on all required PPE before handling the chemical.
- Chemical Fume Hood: Perform all manipulations of **4-(2-Hydroxyethyl)indolin-2-one** within a chemical fume hood to minimize inhalation exposure.
- Avoid Contact: Take care to avoid direct contact with skin, eyes, and clothing.
- Container Management: Keep the container tightly closed when not in use.

Post-Handling

- Decontamination: Decontaminate all surfaces and equipment that came into contact with the chemical.
- PPE Removal: Properly remove and dispose of or decontaminate PPE.
- Storage: Store the primary container of **4-(2-Hydroxyethyl)indolin-2-one** in a refrigerator.[\[2\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling.

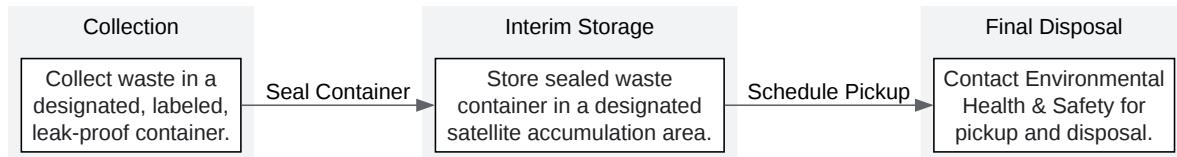
Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately:

Emergency Scenario	Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes.[4][5] Remove contaminated clothing.[4] Seek medical attention.[4]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[4] Seek immediate medical attention.
Inhalation	Move the affected person to fresh air.[4][5] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[5] Seek immediate medical attention.[4]
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[4]
Spill	Evacuate the immediate area.[4] If the spill is small and you are trained to do so, contain the spill with an inert absorbent material and place it in a sealed container for disposal. For large spills, or if you are not equipped to handle the spill, contact your institution's environmental health and safety department.[4]

Disposal Plan

All waste containing **4-(2-Hydroxyethyl)indolin-2-one** must be treated as hazardous waste.



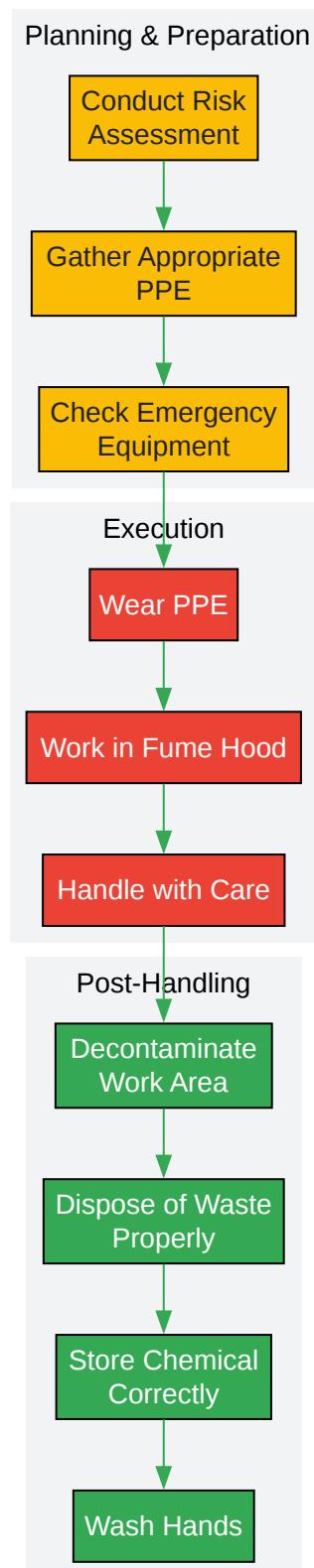
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Caption: Disposal workflow for **4-(2-Hydroxyethyl)indolin-2-one** waste.

Step-by-Step Disposal Guidance:

- Collection: Collect all waste containing **4-(2-Hydroxyethyl)indolin-2-one**, including contaminated materials like gloves and absorbent pads, in a designated, chemically compatible, and leak-proof container.
- Labeling: Clearly label the container as "Hazardous Chemical Waste" and list "**4-(2-Hydroxyethyl)indolin-2-one**" as a component.
- Storage: Store the sealed waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from incompatible materials.
- Disposal: Contact your institution's environmental health and safety department to arrange for the pickup and disposal of the hazardous waste. Do not dispose of this chemical down the drain or in regular trash.

Logical Relationship for Safe Handling

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